Technical Whitepaper: Strategic Utilization of (2-Bromophenyl)methanamine

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Compound of Interest	
Compound Name:	*[(2-Bromophenyl)methyl](propyl)amine*
CAS No.:	*807343-04-0*
Cat. No.:	*B1290865*

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Nomenclature, Synthesis, and Application in Heterocyclic Drug Design

Executive Summary

This guide provides a comprehensive technical analysis of (2-Bromophenyl)methylamine (Commonly: 2-Bromobenzylamine). While often viewed as a simple reagent, this molecule represents a "privileged scaffold" in medicinal chemistry. Its unique structure—combining a nucleophilic primary amine with an electrophilic ortho-aryl bromide—enables rapid access to bicyclic heterocycles via transition-metal-catalyzed cyclizations. This document defines its precise nomenclature, details robust synthetic protocols, and maps its utility in fragment-based drug discovery (FBDD).

Nomenclature and Structural Identity

In strict adherence to IUPAC nomenclature rules (specifically the Blue Book P-1 and P-6 series), the naming priority is dictated by the principal functional group (the amine) and the carbon chain to which it is attached.

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- Preferred IUPAC Name (PIN): 1-(2-Bromophenyl)methanamine
- Systematic Rationale:
  - Principal Group: Amine (suffix -amine).
  - Parent Structure: Methane (one carbon chain attached to N).
  - Substituent: (2-Bromophenyl) group attached to the methane carbon.
- Retained/Common Name: 2-Bromobenzylamine. (Widely accepted in commercial catalogs and legacy literature).

Structural Visualization

The following diagram illustrates the structural breakdown and nomenclature logic.

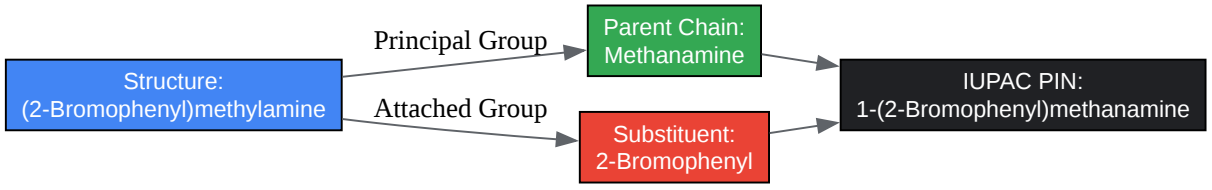

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Figure 1: Deconstruction of the IUPAC nomenclature logic for 1-(2-Bromophenyl)methanamine.

Physicochemical Profile

For process chemists and formulators, understanding the physical properties is essential for solvent selection and purification strategies.

Table 1: Key Physicochemical Data

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Property	Value	Technical Implication
CAS Registry	3959-05-5	Unique identifier for regulatory search.
Molecular Weight	186.05 g/mol	Useful for stoichiometric calculations.
Physical State	Clear to yellow liquid	Handling requires liquid transfer protocols.
Boiling Point	118-120°C (at 12 mmHg)	Purifiable via vacuum distillation.
pKa (Conjugate Acid)	~8.9 - 9.2	Moderately basic; requires acidic workup to protonate/extract into aqueous phase.
LogP	~1.6	Moderate lipophilicity; suitable for organic extraction (DCM, EtOAc).

Synthetic Methodology: Reductive Amination

While reduction of 2-bromobenzonitrile is possible, it often requires harsh reducing agents (

) that may affect the aryl bromide. The Reductive Amination of 2-Bromobenzaldehyde is the preferred route for laboratory and pilot-scale synthesis due to its chemoselectivity and milder conditions.

Protocol: Chemoselective Reductive Amination

Objective: Synthesize 1-(2-Bromophenyl)methanamine from 2-bromobenzaldehyde while preserving the Ar-Br bond.

Reagents:

- 2-Bromobenzaldehyde (1.0 equiv)
- Ammonium Acetate (

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) (10.0 equiv) - Source of Ammonia

- Sodium Cyanoborohydride (

) (1.5 equiv) - Selective Reductant
- Solvent: Methanol (anhydrous)

Step-by-Step Methodology:

- Imine Formation (Equilibrium):
  - In a round-bottom flask equipped with a magnetic stir bar, dissolve 2-bromobenzaldehyde in anhydrous Methanol (0.5 M concentration).
  - Add Ammonium Acetate (

) in one portion.
  - Critical Control Point: Stir at room temperature for 1 hour. This allows the formation of the intermediate imine/hemiaminal. Adding the reductant too early can lead to direct reduction of the aldehyde to the alcohol.
- Reduction:
  - Cool the solution to 0°C using an ice bath.
  - Cautiously add Sodium Cyanoborohydride (

) in small portions to manage gas evolution.
  - Remove ice bath and allow to stir at 25°C for 12–16 hours.
- Quench and Workup (Self-Validating Step):
  - Acidify to pH < 2 using 1N HCl. Why: This hydrolyzes any remaining imine and protonates the product amine (moving it to the aqueous phase), while non-basic impurities (unreacted aldehyde/alcohol) remain in organic/oiled-out phase.
  - Wash the aqueous layer with Diethyl Ether (

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) to remove neutral impurities.

- Basify the aqueous layer to pH > 12 using 4N NaOH. The product will oil out.
- Extract with Dichloromethane (DCM) (3x).
- Dry over

, filter, and concentrate in vacuo.

- Purification:
  - If necessary, purify via Kugelrohr distillation or flash chromatography (DCM/MeOH/

).

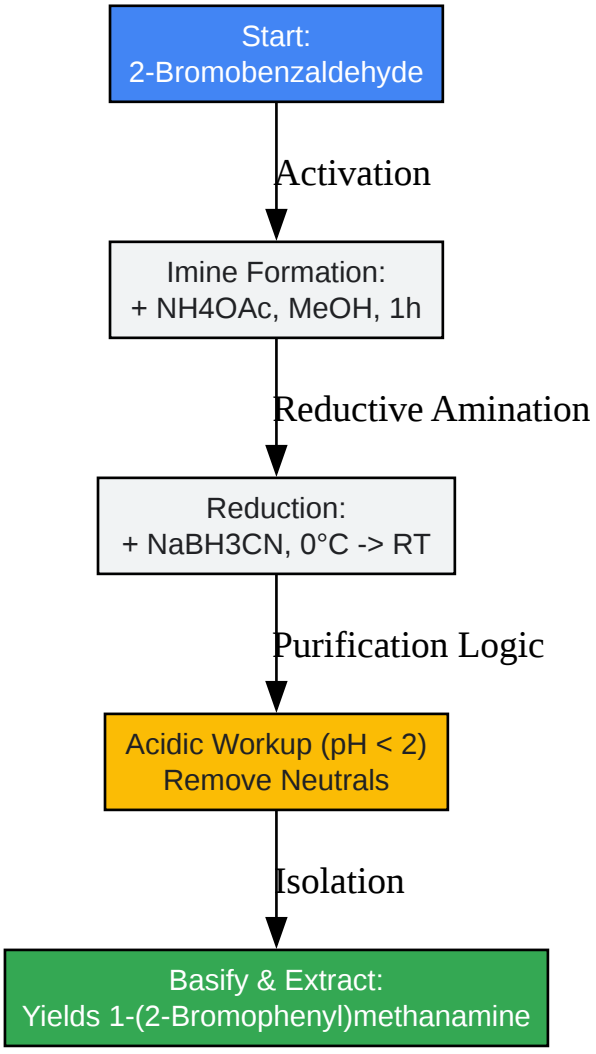

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Figure 2: Workflow for the chemoselective synthesis of the target amine.

Medicinal Chemistry Applications: The "Ortho-Effect"

The true value of 1-(2-Bromophenyl)methanamine lies in its bifunctionality. It serves as a precursor for Isoindolines and Tetrahydroisoquinolines, scaffolds prevalent in GPCR ligands and kinase inhibitors.

Mechanism: Intramolecular Cyclization

The amine nitrogen acts as a nucleophile, while the ortho-bromide acts as a coupling partner in Palladium-catalyzed Buchwald-Hartwig aminations.

- N-Alkylation: The primary amine is first alkylated (e.g., with an acyl chloride or alkyl halide) to introduce the desired side chain.
- Pd-Catalyzed Closure: Under Pd(0) catalysis, the nitrogen attacks the aryl bromide position to close the ring.

Example Application: Synthesis of Isoindolin-1-ones (Poly(ADP-ribose) polymerase (PARP) inhibitor scaffolds).

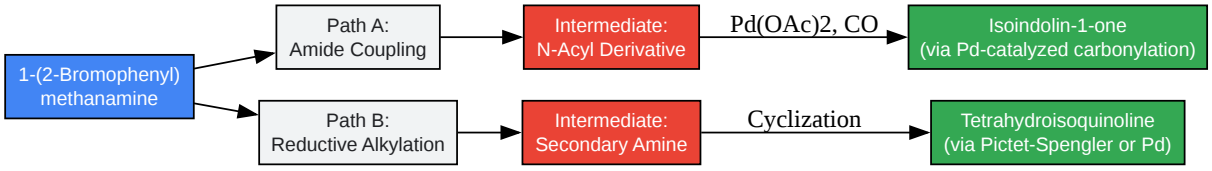

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Figure 3: Divergent synthesis pathways utilizing the ortho-bromo handle.

Safety and Handling (HSE)

- Hazards: Like most benzylamines, this compound is corrosive to skin and eyes. It is a potential sensitizer.

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- Storage: Store under nitrogen or argon. Amines absorb atmospheric

  to form carbamates (white crust).

- Incompatibility: Avoid contact with strong oxidizing agents and acid chlorides (unless intended for synthesis).

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